

Application Note: Structural Characterization of Bis(4-hydroxyphenyl)acetic Acid using NMR Spectroscopy

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Compound of Interest

Compound Name: *Bis(4-hydroxyphenyl)acetic acid*

CAS No.: 40232-93-7

Cat. No.: B1265957

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Abstract

Bis(4-hydroxyphenyl)acetic acid is a compound of significant interest in chemical synthesis and drug development, serving as a versatile building block. Its precise structural confirmation is paramount for quality control and regulatory compliance. This document provides a comprehensive guide to the characterization of **Bis(4-hydroxyphenyl)acetic acid** using high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy. We present detailed, field-proven protocols for sample preparation, data acquisition (^1H and ^{13}C NMR), and spectral interpretation. This guide is designed for researchers, scientists, and drug development professionals seeking to establish a robust and self-validating analytical workflow.

Introduction: The Role of NMR in Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled analytical technique for determining the molecular structure of organic compounds. It provides detailed information

about the chemical environment, connectivity, and stereochemistry of atoms within a molecule. For a molecule like **Bis(4-hydroxyphenyl)acetic acid**, which contains multiple distinct functional groups—phenolic hydroxyls, a carboxylic acid, and aromatic rings—NMR is essential for unambiguous structural verification.

The core principle of NMR lies in the interaction of nuclear spins with an external magnetic field. Different nuclei within a molecule experience slightly different local magnetic fields due to the surrounding electron density. This variation gives rise to the chemical shift (δ), a fundamental parameter that allows us to distinguish between chemically non-equivalent nuclei.

This application note will detail the use of one-dimensional (1D) ^1H and ^{13}C NMR, supplemented by insights into two-dimensional (2D) techniques, to provide a complete structural fingerprint of **Bis(4-hydroxyphenyl)acetic acid**.

Foundational Principles: Causality in NMR Analysis

A successful NMR experiment is built on a clear understanding of the underlying principles and how they apply to the target molecule.

Solvent Selection: The Critical First Step

The choice of a deuterated solvent is crucial for ^1H NMR to avoid overwhelming the analyte signals with a large solvent proton peak.^{[1][2]} For **Bis(4-hydroxyphenyl)acetic acid**, the presence of labile protons in the hydroxyl (-OH) and carboxylic acid (-COOH) groups dictates the optimal choice.

- Dimethyl Sulfoxide- d_6 (DMSO- d_6): This is the recommended solvent. Its ability to form strong hydrogen bonds slows down the rate of proton exchange between the analyte's labile protons and any residual water.^[3] This results in sharper -OH and -COOH signals, which are often broad or unobservable in other solvents. The residual proton signal of DMSO- d_6 appears around 2.50 ppm, a region that typically does not interfere with analyte signals.
- Chloroform- d (CDCl_3): While common, CDCl_3 is less ideal for this compound. The acidic protons may exchange rapidly, leading to very broad or absent signals.^{[4][5]} Solubility can also be a limiting factor.

- Deuterium Oxide (D₂O): Adding a drop of D₂O to the NMR tube (a "D₂O shake") is a powerful diagnostic tool. The labile -OH and -COOH protons will exchange with deuterium, causing their signals to disappear from the ¹H NMR spectrum. This provides definitive confirmation of their assignment.[\[4\]](#)

¹H NMR: Proton Environments and Interactions

The ¹H NMR spectrum provides three key pieces of information:

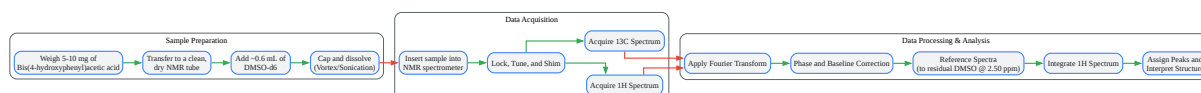
- Chemical Shift (δ): The position of a signal indicates the electronic environment of the proton. Protons on the aromatic rings are deshielded and appear downfield (6.5-8.0 ppm). The methine proton (-CH) is adjacent to two aromatic rings and a carboxyl group, placing its signal in a distinct region. The acidic protons of the phenol and carboxylic acid groups are highly deshielded and appear far downfield.[\[6\]](#)
- Integration: The area under each signal is directly proportional to the number of protons it represents. This allows for a quantitative count of protons in each unique environment.
- Spin-Spin Coupling: Non-equivalent protons on adjacent carbons interact, splitting each other's signals into multiplets. For the para-substituted phenyl rings in **Bis(4-hydroxyphenyl)acetic acid**, this results in a characteristic pattern of two doublets (an AA'BB' system).

¹³C NMR: The Carbon Skeleton

The ¹³C NMR spectrum reveals the carbon framework of the molecule. Due to the low natural abundance of the ¹³C isotope, these experiments require more scans. Typically, spectra are acquired with broadband proton decoupling, meaning each unique carbon atom appears as a single line. The chemical shift of each carbon provides insight into its hybridization and bonding environment (e.g., carbonyl, aromatic, aliphatic).

Experimental Workflow and Protocols

This section provides a step-by-step methodology for acquiring high-quality NMR data for **Bis(4-hydroxyphenyl)acetic acid**.



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Caption: NMR Characterization Workflow.

Protocol 1: Sample Preparation

- Weighing: Accurately weigh 5-10 mg of high-purity **Bis(4-hydroxyphenyl)acetic acid** directly into a tared vial.
- Transfer: Carefully transfer the weighed sample into a standard 5 mm NMR tube.
- Solvent Addition: Using a calibrated pipette, add approximately 0.6 mL of DMSO-d₆ (≥99.8% deuteration) to the NMR tube.
- Dissolution: Securely cap the NMR tube and vortex for 30-60 seconds. If the sample does not fully dissolve, place it in an ultrasonic bath for 2-5 minutes. Visually inspect for a clear, particulate-free solution.

Protocol 2: NMR Data Acquisition

The following parameters are recommended for a 400 MHz spectrometer. Adjustments may be necessary for instruments of different field strengths.

Parameter	¹ H NMR (Proton)	¹³ C NMR (Carbon)	Rationale
Pulse Program	Standard 1-pulse (zg30)	Proton-decoupled (zgpg30)	Standard acquisition sequences for 1D spectra.
Spectral Width	-2 to 14 ppm	-10 to 220 ppm	Encompasses all expected signals, including acidic protons and carbonyls.
Number of Scans	16-32	1024-4096	More scans are needed for ¹³ C due to its low natural abundance.
Relaxation Delay (d1)	2.0 s	2.0 s	Allows for adequate relaxation of nuclei between pulses.
Acquisition Time	~4 s	~1 s	Balances resolution and experiment time.
Temperature	298 K (25 °C)	298 K (25 °C)	Standard ambient temperature for routine analysis.

Protocol 3: Data Processing

- Transformation: Apply an exponential window function (line broadening of ~0.3 Hz for ¹H, ~1.0 Hz for ¹³C) followed by a Fourier Transform.
- Correction: Perform automated or manual phase correction to ensure all peaks are in positive absorption mode. Apply a baseline correction algorithm to produce a flat baseline.
- Referencing: Calibrate the chemical shift axis. For ¹H NMR in DMSO-d₆, reference the residual solvent peak to δ 2.50 ppm. For ¹³C NMR, reference the solvent peak to δ 39.52 ppm.

- Analysis: For ^1H NMR, integrate all signals and normalize them to a known proton count (e.g., the 1H methine proton). For both spectra, pick and label all peak positions.

Data Interpretation: The Molecular Fingerprint

The structure of **Bis(4-hydroxyphenyl)acetic acid**, with its inherent symmetry, gives rise to a clean and highly informative NMR spectrum.

Caption: Structure of **Bis(4-hydroxyphenyl)acetic acid**.

Expected ^1H NMR Spectrum (400 MHz, DMSO- d_6)

Signal Assignment	Expected δ (ppm)	Multiplicity	Integration	Rationale & Notes
Carboxylic Acid (-HOOC)	~12.0 - 12.5	Broad Singlet	1H	Highly deshielded acidic proton. Signal will disappear upon D ₂ O exchange.
Phenolic (-OH)	~9.3 - 9.6	Singlet	2H	Labile proton on the phenol groups. Signal will disappear upon D ₂ O exchange.
Aromatic (CH ortho to -CH)	~7.0 - 7.2	Doublet	4H	Protons on carbons adjacent to the central methine carbon. Coupled to the meta protons.
Aromatic (CH meta to -CH)	~6.6 - 6.8	Doublet	4H	Protons on carbons adjacent to the hydroxyl group. Coupled to the ortho protons.
Methine (-CH)	~4.8 - 5.0	Singlet	1H	Single proton at the chiral center, deshielded by two aromatic rings and a carboxyl group.

Note: The exact chemical shifts can vary slightly based on concentration and sample purity.

Expected ^{13}C NMR Spectrum (100 MHz, DMSO- d_6)

Signal Assignment	Expected δ (ppm)	Rationale & Notes
Carbonyl (-COOH)	~173 - 175	Characteristic chemical shift for a carboxylic acid carbon.
Aromatic (C-OH)	~156 - 158	Aromatic carbon directly attached to the electron-donating hydroxyl group.
Aromatic (C-CH)	~132 - 134	Quaternary aromatic carbon attached to the central methine carbon.
Aromatic (CH ortho to -CH)	~130 - 132	Aromatic methine carbon.
Aromatic (CH meta to -CH)	~115 - 117	Aromatic methine carbon shielded by the para -OH group.
Methine (-CH)	~55 - 58	Aliphatic carbon deshielded by its substituents.

Advanced Confirmation with 2D NMR

While 1D NMR is often sufficient for confirmation, 2D NMR techniques provide definitive proof of assignments.^{[7][8]}

- COSY (Correlation Spectroscopy): Would show a cross-peak between the two aromatic doublets, confirming their coupling relationship within the same spin system.
- HSQC (Heteronuclear Single Quantum Coherence): Would correlate each proton signal with the signal of the carbon to which it is directly attached (e.g., aromatic protons to their respective aromatic carbons).
- HMBC (Heteronuclear Multiple Bond Correlation): Reveals 2- and 3-bond correlations. Key correlations would include the methine proton (-CH) to the quaternary aromatic carbon and the carbonyl carbon, unequivocally linking the molecule's core fragments.

Conclusion

NMR spectroscopy provides a rapid, robust, and information-rich method for the complete structural characterization of **Bis(4-hydroxyphenyl)acetic acid**. By following the detailed protocols for sample preparation, data acquisition, and interpretation outlined in this note, researchers can confidently verify the identity and purity of their material. The combination of ^1H and ^{13}C NMR creates a unique spectral fingerprint that serves as a self-validating system for quality assurance in research and development.

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